

Application Notes and Protocols for BRD5648

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Compound of Interest

Compound Name: BRD5648

Cat. No.: B15618251

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These application notes provide detailed protocols for the dissolution and storage of **BRD5648**, a small molecule used in scientific research. Adherence to these guidelines will ensure the integrity and stability of the compound for experimental use.

Product Information

Compound Name	Catalog Number	Molecular Weight	Chemical Formula
BRD5648	T10608	321.39 g/mol	C ₁₈ H ₁₉ N ₃ O ₃

Solubility Data

BRD5648 exhibits high solubility in Dimethyl Sulfoxide (DMSO). For aqueous solutions, it is recommended to first prepare a high-concentration stock solution in DMSO and then dilute it with the appropriate aqueous buffer.

Solvent	Solubility	Molar Concentration	Notes
DMSO	300 mg/mL	933.36 mM	Sonication is recommended to facilitate dissolution. [1]

Dissolution Protocol

This protocol describes the preparation of a stock solution of **BRD5648**.

Materials:

- **BRD5648** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile polypropylene or glass vials
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- Before opening, allow the vial of **BRD5648** powder to equilibrate to room temperature for 15-20 minutes. This prevents the condensation of moisture, which can affect the stability of the compound.
- Aseptically add the desired volume of DMSO to the vial containing the **BRD5648** powder to achieve the target concentration.
- Securely cap the vial and vortex thoroughly for 1-2 minutes to mix the contents.
- If the compound is not fully dissolved, sonicate the solution for 5-10 minutes in a water bath sonicator until the solution is clear.^[1]
- Visually inspect the solution to ensure that all of the powder has dissolved completely before use.

Storage Protocols

Proper storage of **BRD5648**, both in its solid form and as a stock solution, is critical for maintaining its chemical integrity and biological activity.

Solid Form Storage

Storage Condition	Duration	Notes
-20°C	3 years	Store in a tightly sealed vial in a dry, dark place.

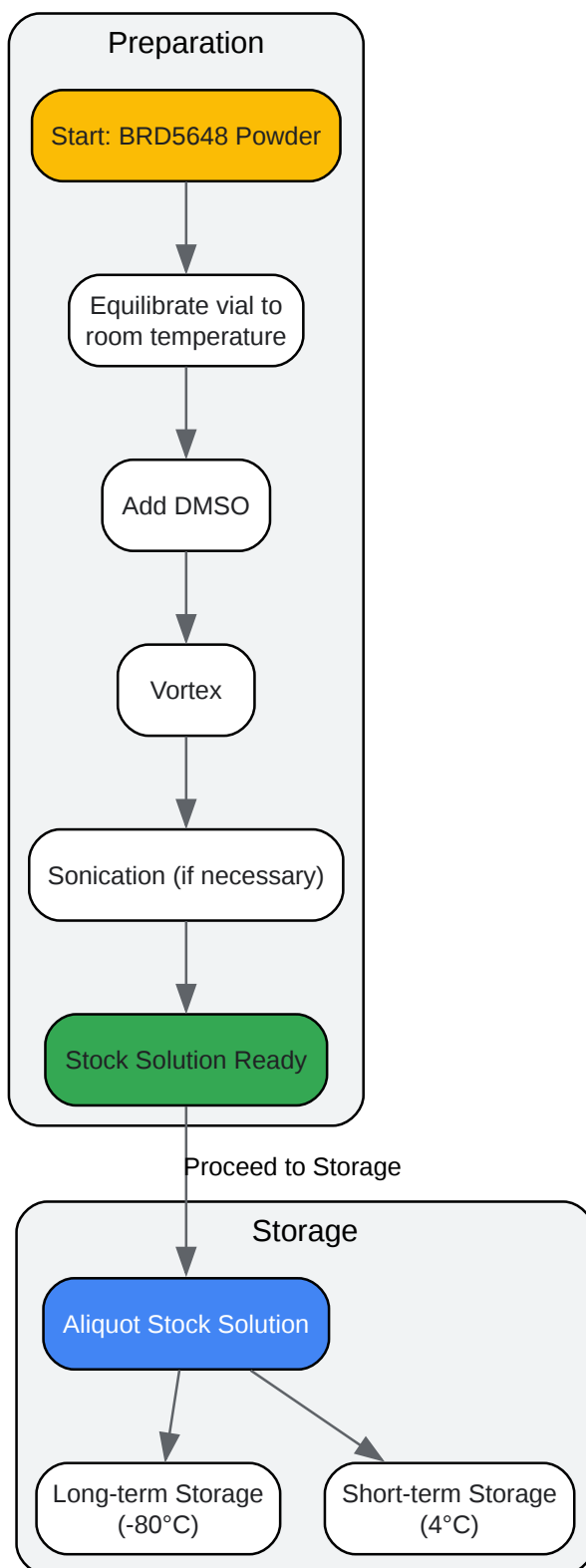
Stock Solution Storage

It is highly recommended to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.[\[1\]](#)

Storage Condition	Duration	Notes
-80°C	1 year	Recommended for long-term storage. [1]
4°C	> 1 week	Suitable for short-term storage for frequent use. [1]

Experimental Workflow

The following diagram illustrates the recommended workflow for dissolving and storing **BRD5648**.



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Caption: Workflow for dissolving and storing **BRD5648**.

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References

- 1. BRD5648 | GSK-3 | TargetMol [targetmol.com]
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